

# 4-(Bromomethyl)-3-nitrobenzoic acid molecular weight

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## Compound of Interest

Compound Name: 4-(Bromomethyl)-3-nitrobenzoic acid

Cat. No.: B187983

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An In-depth Technical Guide to **4-(Bromomethyl)-3-nitrobenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **4-(Bromomethyl)-3-nitrobenzoic acid**, a versatile reagent in organic synthesis and pharmaceutical research.

## Core Molecular Properties

**4-(Bromomethyl)-3-nitrobenzoic acid** is a substituted benzoic acid derivative containing a bromomethyl and a nitro group. These functional groups make it a valuable building block for the synthesis of more complex molecules, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its utility is often found in nucleophilic substitution reactions.<sup>[1]</sup>

## Quantitative Molecular Data

The fundamental molecular properties of **4-(Bromomethyl)-3-nitrobenzoic acid** are summarized in the table below for easy reference and comparison.

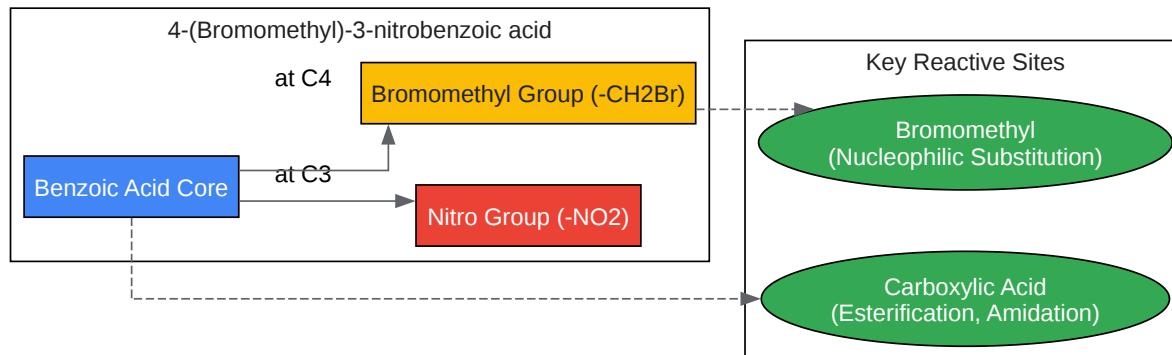
Property	Value	Source
Molecular Formula	C8H6BrNO4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	260.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Alternate Molecular Weight	260.043 g/mol	<a href="#">[4]</a>
CAS Number	55715-03-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Beige to yellow crystalline powder	<a href="#">[1]</a>
Solubility	Soluble in DMF and dichloromethane; Insoluble in water	<a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for specific applications of **4-(Bromomethyl)-3-nitrobenzoic acid**, such as its use as a reactant in the synthesis of 4-bromomethyl-3-nitrobenzoic acid succinimide ester, are highly dependent on the target molecule and reaction conditions. Specific, validated protocols should be consulted from peer-reviewed literature relevant to the desired synthetic pathway.

## Molecular Structure and Functional Groups

The structural arrangement of **4-(Bromomethyl)-3-nitrobenzoic acid** is key to its reactivity. The molecule consists of a central benzene ring substituted with a carboxylic acid group, a nitro group, and a bromomethyl group. The relative positions of these groups influence the molecule's chemical behavior.



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Caption: Logical relationship of functional groups in **4-(Bromomethyl)-3-nitrobenzoic acid**.

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## References

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